

# Application Notes and Protocols for Melt Quenching of Bismuth Holmium Doped Glasses

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## Compound of Interest

Compound Name: Bismuth;holmium

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These application notes provide a comprehensive overview of the melt quenching technique as applied to the synthesis of bismuth holmium ( $\text{Ho}^{3+}$ ) doped glasses. This document details the experimental protocols for glass preparation and characterization, summarizes key quantitative data from various studies, and illustrates relevant processes and pathways through diagrams.

## Introduction to Bismuth Holmium Doped Glasses

Bismuth-based glasses doped with rare-earth ions, such as holmium ( $\text{Ho}^{3+}$ ), are of significant interest due to their unique optical properties. These glasses often exhibit a high refractive index, low phonon energy, and good chemical durability.[1] The incorporation of  $\text{Ho}^{3+}$  ions imparts characteristic absorption and emission spectra, making these materials promising candidates for a range of photonic applications, including solid-state lasers, optical amplifiers, and display devices.[2][3] The melt quenching technique is a widely used and versatile method for producing these specialty glasses.

## Applications

Holmium-doped bismuth glasses are primarily investigated for their potential in light-emitting applications, particularly in the visible green and near-infrared (NIR) regions.

- **Green Light Emission:** The strong emission band around 545-550 nm, corresponding to the  $^5\text{S}_2 + ^5\text{F}_4 \rightarrow ^5\text{I}_8$  transition of  $\text{Ho}^{3+}$ , makes these glasses suitable for green solid-state lasers

and display technologies.[\[2\]](#)[\[4\]](#)[\[5\]](#)

- Near-Infrared (NIR) Applications:  $\text{Ho}^{3+}$  ions also exhibit emissions in the NIR region, which are relevant for applications in optical amplifiers and eye-safe lasers.[\[3\]](#) Bismuth-based hosts are advantageous due to their low phonon energies, which can enhance the efficiency of these NIR emissions.
- Fiber Amplifiers: The spectroscopic properties of  $\text{Ho}^{3+}$  in bismuth-tellurite glasses suggest their potential use in holmium-doped fiber amplifiers.[\[6\]](#)

## Experimental Protocols

### Protocol for Melt Quenching Synthesis of Bismuth Holmium Doped Glasses

This protocol outlines the generalized steps for the synthesis of bismuth holmium doped glasses via the conventional melt quenching technique. Specific parameters such as melting temperature and duration will vary depending on the glass composition.

Materials and Equipment:

- High-purity raw materials (e.g.,  $\text{Bi}_2\text{O}_3$ ,  $\text{B}_2\text{O}_3$ ,  $\text{GeO}_2$ ,  $\text{Ho}_2\text{O}_3$ , etc.)
- Agate mortar and pestle
- Alumina or platinum crucible
- High-temperature electric furnace (capable of reaching at least  $1200^\circ\text{C}$ )
- Stainless steel or copper plates (for quenching)
- Annealing furnace
- Digital weighing balance

Procedure:

- Batch Calculation and Weighing:

- Calculate the required weight of each raw material based on the desired molar or weight percentage of the final glass composition.
- Accurately weigh the high-purity chemicals using a digital balance.
- Mixing:
  - Thoroughly mix the weighed powders in an agate mortar and pestle for at least 30 minutes to ensure a homogeneous mixture.
- Melting:
  - Transfer the mixed batch into a clean alumina or platinum crucible.
  - Place the crucible in a high-temperature electric furnace.
  - Heat the furnace to the desired melting temperature (typically in the range of 1000-1400°C, depending on the glass system) and hold for a specific duration (e.g., 1-3 hours) to ensure a bubble-free and homogeneous melt.<sup>[7]</sup> Intermittent stirring of the melt can aid in homogenization.
- Quenching:
  - Rapidly pour the molten glass onto a pre-heated stainless steel or copper plate.
  - Immediately press the melt with another plate to form a glass disc of uniform thickness. This rapid cooling process prevents crystallization and promotes the amorphous glassy state.
- Annealing:
  - Transfer the quenched glass sample immediately to an annealing furnace pre-heated to a temperature near the glass transition temperature ( $T_g$ ) of the specific glass composition (typically 300-500°C).
  - Hold the sample at this temperature for several hours (e.g., 2-5 hours) to relieve internal thermal stresses.<sup>[8]</sup>

- Slowly cool the furnace down to room temperature at a controlled rate (e.g., 30°C/hour).[8]
- Polishing:
  - For optical measurements, the annealed glass samples need to be polished to achieve flat and parallel surfaces.
  - Grind the samples using progressively finer grades of silicon carbide or emery papers (e.g., 400, 600, 1000, 2000 grit).[9]
  - Perform final polishing using a fine abrasive powder, such as cerium oxide or diamond paste, on a polishing pad to obtain an optical-grade finish.[4][10]

## Protocol for Characterization Techniques

### 3.2.1. X-ray Diffraction (XRD)

- Purpose: To confirm the amorphous (non-crystalline) nature of the prepared glass samples.
- Procedure:
  - A small portion of the glass sample is finely powdered.
  - The powder is mounted on a sample holder.
  - The XRD pattern is recorded over a range of  $2\theta$  values (e.g.,  $10^\circ$  to  $80^\circ$ ) using a diffractometer with a specific radiation source (e.g.,  $\text{CuK}\alpha$ ).
  - The absence of sharp diffraction peaks and the presence of a broad hump are characteristic of an amorphous structure.[11]

### 3.2.2. UV-Vis-NIR Absorption Spectroscopy

- Purpose: To study the optical absorption properties and identify the electronic transitions of  $\text{Ho}^{3+}$  ions within the glass matrix.
- Procedure:

- A polished glass sample of known thickness is placed in the sample holder of a spectrophotometer.
- The absorption spectrum is recorded over a wide wavelength range (e.g., 200-2000 nm).
- The absorption bands are assigned to the corresponding transitions from the ground state ( $^5I_8$ ) to various excited states of the  $\text{Ho}^{3+}$  ion.[12]

### 3.2.3. Photoluminescence (PL) Spectroscopy

- Purpose: To investigate the emission properties of the  $\text{Ho}^{3+}$ -doped glasses.
- Procedure:
  - The polished glass sample is placed in the sample compartment of a spectrofluorometer.
  - The sample is excited at a specific wavelength (e.g., 450 nm) using a suitable light source (e.g., a xenon lamp or a laser diode).
  - The emission spectrum is recorded, typically showing characteristic emission peaks of  $\text{Ho}^{3+}$  in the visible and NIR regions.[5]

### 3.2.4. Differential Scanning Calorimetry (DSC)

- Purpose: To determine the thermal properties of the glass, such as the glass transition temperature ( $T_g$ ) and the onset of crystallization temperature ( $T_c$ ).
- Procedure:
  - A small, weighed amount of the glass sample is placed in a DSC pan.
  - The sample is heated at a constant rate (e.g.,  $10^\circ\text{C}/\text{min}$ ) in a controlled atmosphere.
  - The heat flow is measured as a function of temperature, and the thermal events ( $T_g$ ,  $T_c$ ) are identified from the resulting thermogram.[8]

## Data Presentation

The following tables summarize key physical, optical, and spectroscopic properties of various  $\text{Ho}^{3+}$ -doped bismuth-based glass systems reported in the literature.

Table 1: Physical and Optical Properties of  $\text{Ho}^{3+}$ -Doped Bismuth-Based Glasses

Glass System	Ho <sub>2</sub> O <sub>3</sub> (mol%)	Density (g/cm <sup>3</sup> )	Refractive Index (n)	Optical Band Gap (eV)
Bismuth Tellurite[13]				
85TeO <sub>2</sub> - 14.9Bi <sub>2</sub> O <sub>3</sub> - 0.1Ho <sub>2</sub> O <sub>3</sub>	0.1	-	-	-
85TeO <sub>2</sub> - 14.8Bi <sub>2</sub> O <sub>3</sub> - 0.2Ho <sub>2</sub> O <sub>3</sub>	0.2	-	-	-
85TeO <sub>2</sub> - 14.7Bi <sub>2</sub> O <sub>3</sub> - 0.3Ho <sub>2</sub> O <sub>3</sub>	0.3	-	-	-
85TeO <sub>2</sub> - 14.6Bi <sub>2</sub> O <sub>3</sub> - 0.4Ho <sub>2</sub> O <sub>3</sub>	0.4	-	-	-
85TeO <sub>2</sub> - 14.5Bi <sub>2</sub> O <sub>3</sub> - 0.5Ho <sub>2</sub> O <sub>3</sub>	0.5	-	-	-
Boro-Bismuth-Germanate[5]				
29.9B <sub>2</sub> O <sub>3</sub> - 20GeO <sub>2</sub> - 20Bi <sub>2</sub> O <sub>3</sub> - 20Na <sub>2</sub> O - 10Y <sub>2</sub> O <sub>3</sub> - 0.1Ho <sub>2</sub> O <sub>3</sub>	0.1	-	-	3.3
Bismuth Germanate[14]				
39.9GeO <sub>2</sub> - 20Bi <sub>2</sub> O <sub>3</sub> - 20Na <sub>2</sub> O -	0.1	-	-	-

10Gd <sub>2</sub> O <sub>3</sub> -				
10BaO -				
0.1H <sub>2</sub> O <sub>3</sub>				
39.5GeO <sub>2</sub> -				
20Bi <sub>2</sub> O <sub>3</sub> -				
20Na <sub>2</sub> O -	0.5	-	-	-
10Gd <sub>2</sub> O <sub>3</sub> -				
10BaO -				
0.5H <sub>2</sub> O <sub>3</sub>				
39.0GeO <sub>2</sub> -				
20Bi <sub>2</sub> O <sub>3</sub> -				
20Na <sub>2</sub> O -	1.0	-	-	-
10Gd <sub>2</sub> O <sub>3</sub> -				
10BaO -				
1.0H <sub>2</sub> O <sub>3</sub>				
38.5GeO <sub>2</sub> -				
20Bi <sub>2</sub> O <sub>3</sub> -				
20Na <sub>2</sub> O -	1.5	-	-	-
10Gd <sub>2</sub> O <sub>3</sub> -				
10BaO -				
1.5H <sub>2</sub> O <sub>3</sub>				
37.5GeO <sub>2</sub> -				
20Bi <sub>2</sub> O <sub>3</sub> -				
20Na <sub>2</sub> O -	2.5	-	-	-
10Gd <sub>2</sub> O <sub>3</sub> -				
10BaO -				
2.5H <sub>2</sub> O <sub>3</sub>				

Table 2: Spectroscopic Properties of Ho<sup>3+</sup>-Doped Bismuth-Based Glasses

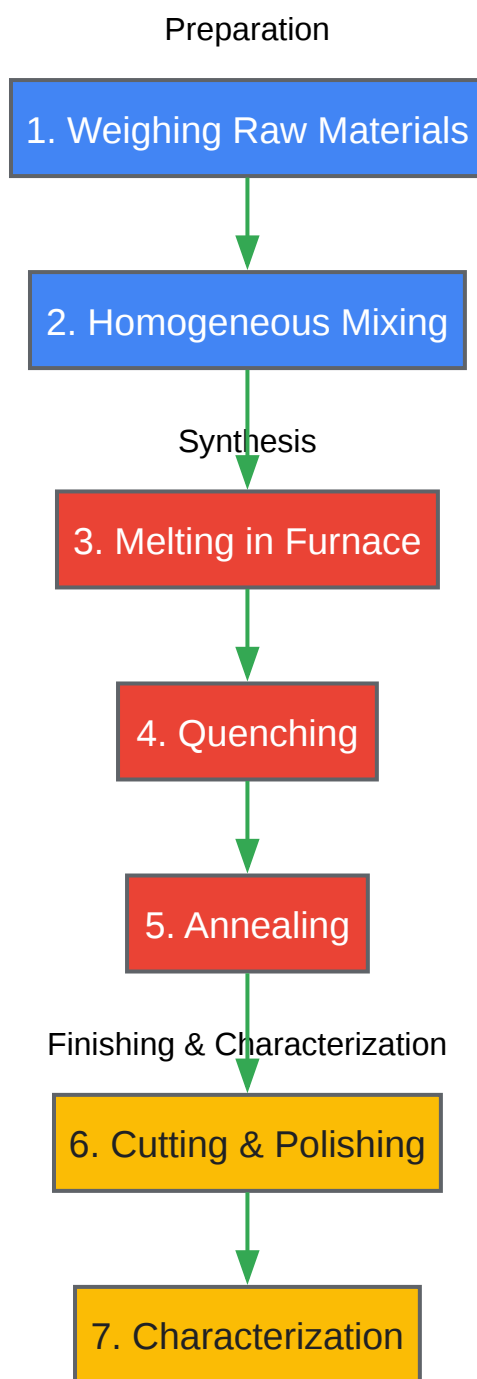


Glass System	Ho <sub>2</sub> O <sub>3</sub> (mol%)	Emission Wavelength (nm)	Transition	Lifetime (μs)	Stimulated Emission Cross-section (x 10 <sup>-21</sup> cm <sup>2</sup> )
Boro-Bismuth-Germanate[5]	0.1	~550	$^5S_2 + ^5F_4 \rightarrow ^5I_8$	-	2.4
Bismuth Germanate[14]	1.5	548	$^5S_2 + ^5F_4 \rightarrow ^5I_8$	25	1.8

## Visualizations

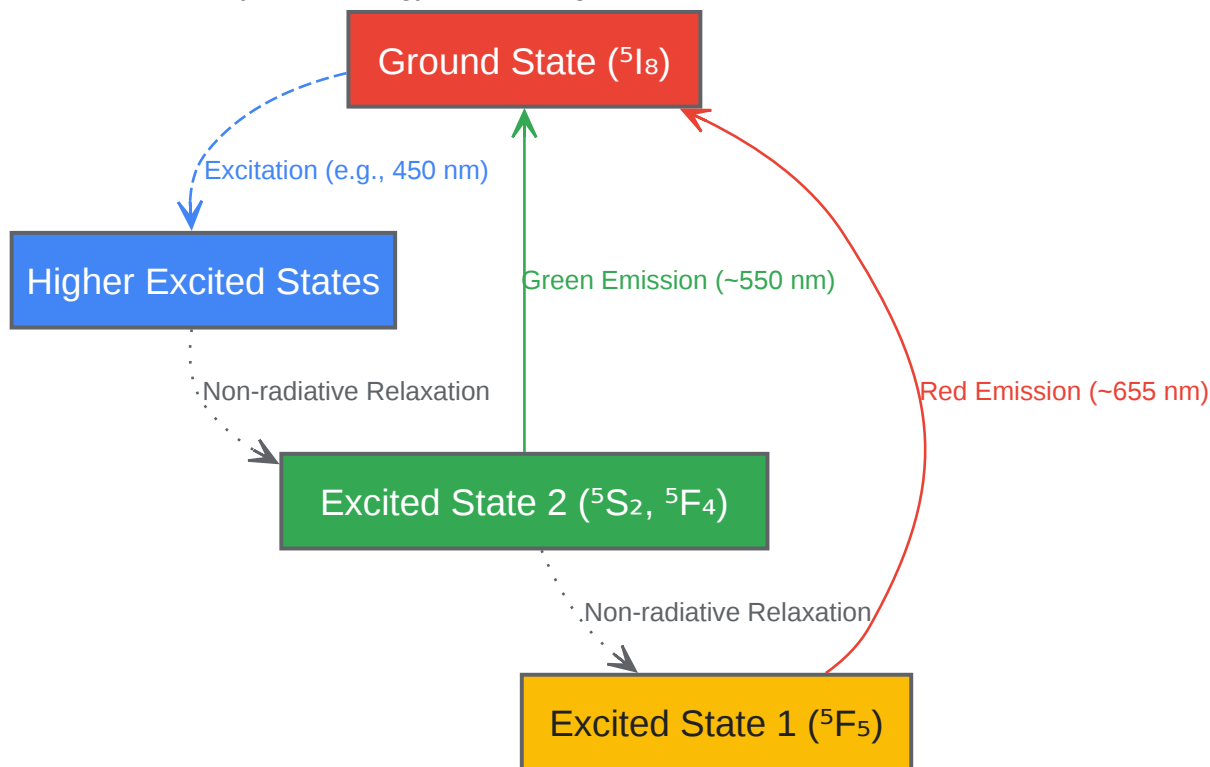
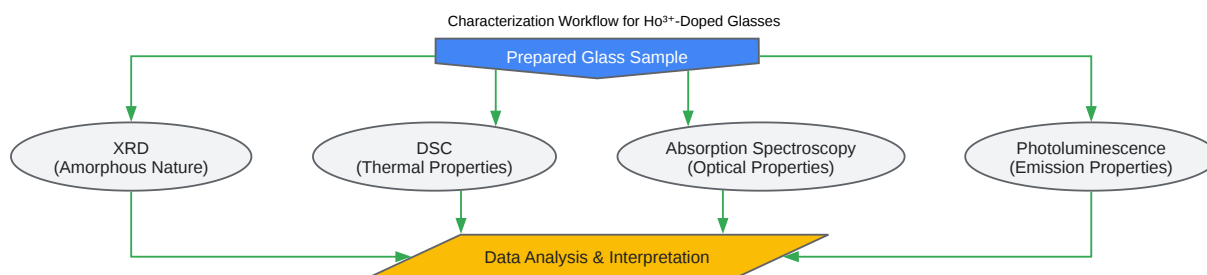
The following diagrams, generated using the DOT language, illustrate key experimental workflows and physical processes relevant to bismuth holmium doped glasses.

## Melt Quenching Experimental Workflow



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Caption: Workflow for Melt Quenching Glass Synthesis.

Simplified Energy Level Diagram of  $\text{Ho}^{3+}$  for Green Emission[Click to download full resolution via product page](#)Caption:  $\text{Ho}^{3+}$  Energy Levels and Green Emission Pathway.[Click to download full resolution via product page](#)

Caption: Workflow for Glass Characterization.

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